

Methasulfocarb Toxicity Profile Summary

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Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The table below summarizes the available toxicity data for **Methasulfocarb**. Please note that the data is limited and from older studies [1] [2].

Toxicity Measure	Species	Value	Notes
Acute Oral LD ₅₀	Rat	112 mg/kg	"Moderate" toxicity classification [1].
Acute Oral LD ₅₀	Mouse	262 mg/kg	Data from 1985 [2].
Acute Dermal LD ₅₀	Rat & Mouse	>5000 mg/kg	Low toxicity via dermal route [2].
GHS Hazard Statements	-	H301, H411	H301: Toxic if swallowed. H411: Toxic to aquatic life with long-lasting effects [2].

Proposed Experimental Framework

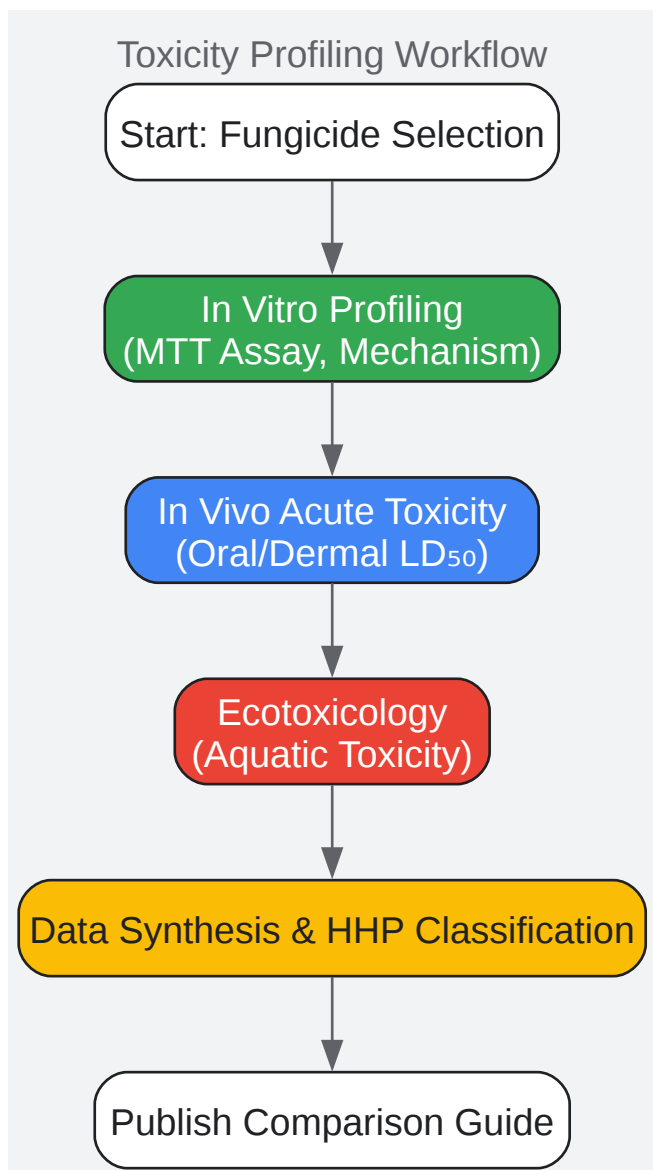
To construct the comparison guide you need, here is a suggested framework for evaluating and comparing fungicides like **Methasulfocarb**, which can guide your search for more complete datasets.

- In Vitro Cytotoxicity Assays

- **MTT Assay:** This standard colorimetric assay measures cell metabolic activity and is widely used to determine IC_{50} values (the concentration that reduces cell viability by 50%) following 24-48 hour exposure periods [3].
- **In Vivo Acute Toxicity Testing**
 - **Oral and Dermal LD_{50} :** Studies are conducted in rodent models (e.g., rats, mice) following OECD guidelines. The animals are observed for 14 days for signs of toxicity and mortality, and the LD_{50} value is calculated [2].
- **Ecotoxicological Assessment**
 - **Aquatic Toxicity:** Testing on species like *Daphnia magna* (water flea) to determine acute and chronic toxicity levels, critical for understanding environmental impact [1].

Mechanistic and Experimental Workflow

The diagram below outlines the core workflow for generating the toxicity data required for a comparative guide.



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References

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